

5-Fluoro-2-(trifluoromethyl)pyridine CAS number and safety data

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Compound of Interest

Compound Name: 5-Fluoro-2-(trifluoromethyl)pyridine

Cat. No.: B1331599

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An In-depth Technical Guide to 5-Fluoro-2-(trifluoromethyl)pyridine

This technical guide provides comprehensive information on the chemical properties, safety data, and handling of **5-Fluoro-2-(trifluoromethyl)pyridine**, intended for researchers, scientists, and professionals in drug development and agrochemical synthesis.

Chemical and Physical Properties

5-Fluoro-2-(trifluoromethyl)pyridine is a fluorinated pyridine derivative. Its unique properties, imparted by the fluorine and trifluoromethyl groups, make it a valuable intermediate in the synthesis of complex organic molecules.^[1]

Table 1: Physicochemical Data for **5-Fluoro-2-(trifluoromethyl)pyridine**

Property	Value	Source
CAS Number	936841-73-5	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₃ F ₄ N	[3] [5] [6]
Molecular Weight	165.09 g/mol	[3] [5]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	101.0 ± 35.0 °C (Predicted)	[5]
Density	1.371 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	-1.87 ± 0.22 (Predicted)	[5]
IUPAC Name	5-fluoro-2-(trifluoromethyl)pyridine	[3]
SMILES	<chem>C1=CC(=NC=C1F)C(F)(F)F</chem>	[3]

Safety and Hazard Information

This compound is classified as hazardous.[\[3\]](#) Adherence to strict safety protocols is mandatory when handling this substance.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard	H226	Flammable liquid and vapor	[3]
H302	Harmful if swallowed	[3]	
H312	Harmful in contact with skin	[3]	
H315	Causes skin irritation	[3]	
H319	Causes serious eye irritation	[3]	
H332	Harmful if inhaled	[3]	
H335	May cause respiratory irritation	[3]	
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[7][8]
P233	Keep container tightly closed.	[7][8]	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[7][9]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[7][9][10]	
Response	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[7][9][10]

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	
	Remove contact lenses, if present and easy to do. Continue rinsing.	[7][9]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
		[11]
Storage	P403+P235	Store in a well-ventilated place. Keep cool. [7]
P405	Store locked up.	[7]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [7]

Handling and Storage

- Handling: Handle in a well-ventilated place, preferably under a chemical fume hood.[7][10] Wear suitable protective clothing, including gloves and eye/face protection.[7][12] Avoid contact with skin and eyes and prevent the formation of aerosols.[7] Use non-sparking tools and take measures to prevent electrostatic discharge.[7][8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][7][13] Recommended storage temperature is between 2-8°C under an inert gas like nitrogen or argon.[5] Keep away from heat and sources of ignition.[8]

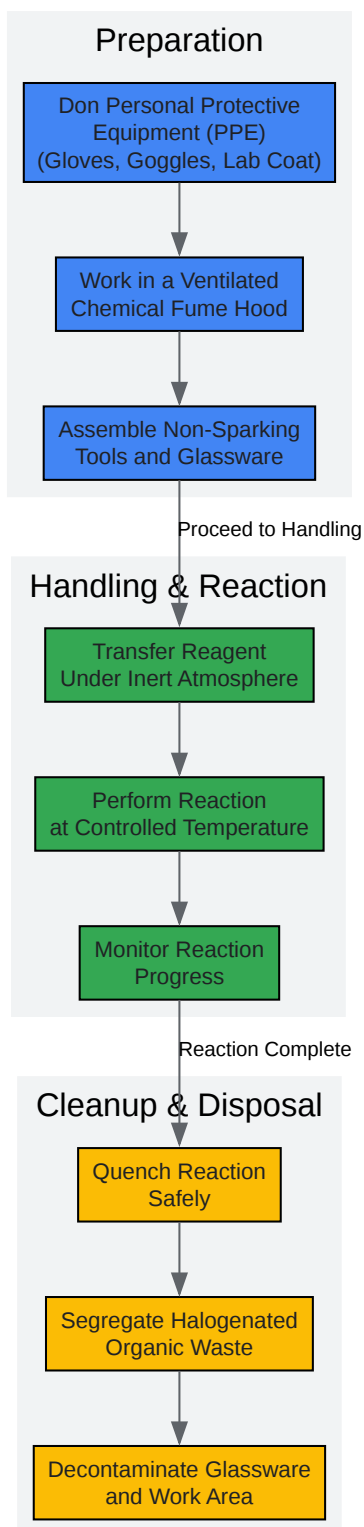
First-Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[7][9][13]
- Skin Contact: Immediately remove all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[7][13]
- Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids.[7][13] Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[13]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[9][13]

Logical Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **5-Fluoro-2-(trifluoromethyl)pyridine** in a laboratory setting.

Safe Handling Workflow for 5-Fluoro-2-(trifluoromethyl)pyridine



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Caption: Logical workflow for the safe handling of hazardous chemical reagents.

Experimental Protocols

While specific experimental data for **5-Fluoro-2-(trifluoromethyl)pyridine** is limited in the public domain, protocols for closely related isomers are available and provide valuable insight. The following is a cited synthesis protocol for the isomer 2-Fluoro-5-(trifluoromethyl)pyridine.

Synthesis of 2-Fluoro-5-(trifluoromethyl)pyridine via Halogen Exchange

This protocol details the synthesis from 2-chloro-5-trifluoromethylpyridine.[\[14\]](#)

Materials:

- Potassium Fluoride (KF)
- N,N-dimethylacetamide
- Benzyl triethyl ammonium chloride (catalyst)
- 2-chloro-5-trifluoromethylpyridine

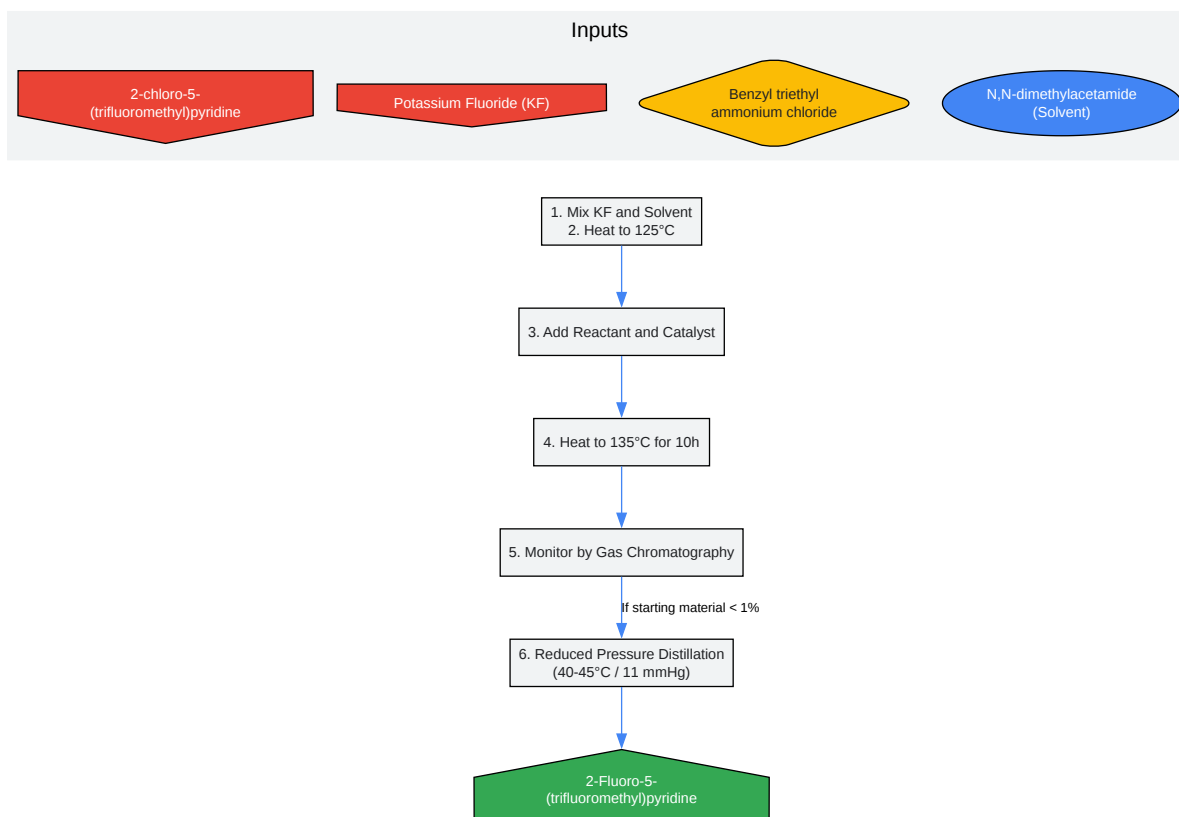
Procedure:

- A 1-liter three-necked flask is charged with 46.20g (0.80 mol) of KF and 500 mL of N,N-dimethylacetamide.[\[14\]](#)
- The mixture is heated to 125 °C and stirred for 30 minutes.[\[14\]](#)
- 7g (0.03 mol) of benzyl triethyl ammonium chloride and 100g (0.55 mol) of 2-chloro-5-trifluoromethylpyridine are added to the flask.[\[14\]](#)
- A condenser is attached, and the reaction mixture is heated to 135 °C and stirred for 10 hours.[\[14\]](#)
- The reaction is monitored by gas chromatography. The reaction is stopped when the concentration of the starting material is less than 1%.[\[14\]](#)

- The product is isolated by direct distillation of the reaction solution under reduced pressure, collecting the fraction at 40-45 °C / 11 mmHg.[14]

Yield: 87.80g of 2-fluoro-5-trifluoromethylpyridine (95.56% yield) with a purity of 98.95% (GC).
[14]

Synthesis of 2-Fluoro-5-(trifluoromethyl)pyridine

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